

# SHR1653: A Technical Guide for Central Nervous System Research

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## Compound of Interest

Compound Name: SHR1653  
Cat. No.: B15607533

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## Abstract

**SHR1653** is a novel, highly potent, and selective antagonist of the oxytocin receptor (OTR) with demonstrated excellent penetration of the blood-brain barrier.<sup>[1]</sup> Developed by Shanghai Hengrui Pharmaceutical Co., Ltd., this small molecule presents a promising therapeutic candidate for central nervous system (CNS) disorders where oxytocin signaling plays a modulatory role. Preclinical data indicate robust in vivo efficacy in peripheral models and a favorable pharmacokinetic profile across species.<sup>[1]</sup> Its ability to access CNS targets distinguishes it from previous OTR antagonists with limited brain accessibility. This guide provides an in-depth overview of the technical details of **SHR1653**, including its mechanism of action, quantitative preclinical data, and detailed experimental protocols to support further research and development in the CNS field.

## Core Compound Characteristics

**SHR1653** is distinguished by a novel aryl-substituted 3-azabicyclo[3.1.0]hexane structure.<sup>[1]</sup> This design facilitates high-affinity binding to the oxytocin receptor and confers desirable physicochemical properties for drug development.

## In Vitro Pharmacology

**SHR1653** demonstrates high potency in antagonizing the human oxytocin receptor. The primary mechanism of action is the competitive blockade of oxytocin binding to its receptor, which in turn suppresses downstream signaling cascades.[\[2\]](#)

| Parameter               | Value | Species | Reference           |
|-------------------------|-------|---------|---------------------|
| IC <sub>50</sub> (hOTR) | 15 nM | Human   | <a href="#">[3]</a> |

## Selectivity Profile

A key feature of **SHR1653** is its high selectivity for the oxytocin receptor over the structurally similar vasopressin receptors (V<sub>1a</sub>R, V<sub>1b</sub>R, and V<sub>2</sub>R). This selectivity is crucial for minimizing off-target effects, thereby enhancing its therapeutic potential and safety profile.[\[1\]](#)

| Receptor          | Selectivity Fold vs. hOTR | Reference           |
|-------------------|---------------------------|---------------------|
| V <sub>1a</sub> R | >200-fold                 | <a href="#">[2]</a> |
| V <sub>1b</sub> R | >200-fold                 | <a href="#">[2]</a> |
| V <sub>2</sub> R  | >200-fold                 | <a href="#">[2]</a> |

## Pharmacokinetics and CNS Penetration

**SHR1653** exhibits a favorable pharmacokinetic profile across multiple species, characterized by low clearance and dose-proportional exposure.[\[1\]](#) A critical attribute for a CNS-targeted therapeutic is its ability to effectively cross the blood-brain barrier. **SHR1653** has demonstrated excellent brain penetration.

## Pharmacokinetic Parameters

| Species | Dosing Route | Key Parameters | Reference           |
|---------|--------------|----------------|---------------------|
| Rat     | Intravenous  | Low Clearance  | <a href="#">[1]</a> |
| Dog     | Intravenous  | Low Clearance  | <a href="#">[1]</a> |

Detailed pharmacokinetic values were not publicly available in the reviewed literature.

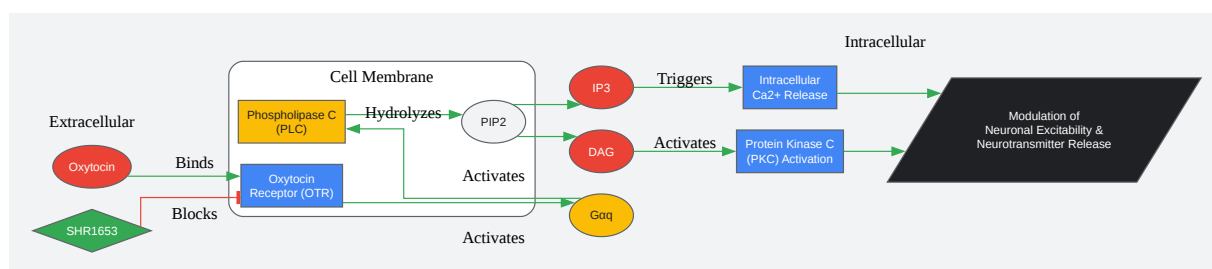
## Blood-Brain Barrier Penetration

The capacity of **SHR1653** to penetrate the CNS has been quantitatively assessed and compared to other oxytocin receptor antagonists.

| Compound | Brain-to-Plasma Ratio (Kp) | Unbound Brain-to-Plasma Ratio (Kpu,u) | Reference |
|----------|----------------------------|---------------------------------------|-----------|
| SHR1653  | >1 (in rodents)            | Data not specified                    | [2]       |

## Mechanism of Action: Oxytocin Receptor Signaling

**SHR1653** exerts its effects by blocking the oxytocin receptor, a G-protein coupled receptor (GPCR). The primary signaling pathway initiated by oxytocin binding to its receptor in the CNS is through the Gαq protein, leading to the activation of phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP<sub>2</sub>) into inositol trisphosphate (IP<sub>3</sub>) and diacylglycerol (DAG). IP<sub>3</sub> triggers the release of intracellular calcium (Ca<sup>2+</sup>), while DAG activates protein kinase C (PKC). This signaling cascade modulates neuronal excitability and neurotransmitter release.



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Caption: **SHR1653** antagonizes the oxytocin receptor signaling pathway.

## Preclinical Efficacy in a CNS-Relevant Model

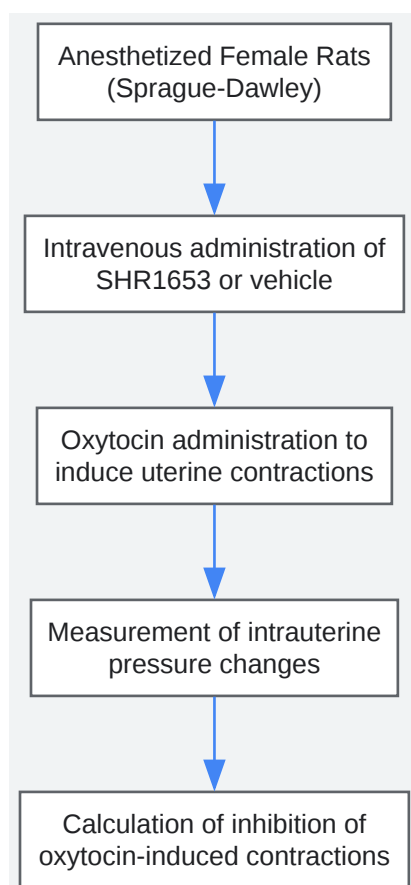
While specific data on **SHR1653** in animal models of premature ejaculation (the primary proposed CNS indication) are not yet publicly available, the rationale for its use is based on the known role of oxytocin in ejaculatory processes. Preclinical studies with other centrally-acting oxytocin antagonists have shown promise in delaying ejaculation.<sup>[4]</sup> The excellent blood-brain barrier penetration of **SHR1653** suggests it is a strong candidate for evaluation in such models.<sup>[1]</sup>

## Experimental Protocols

### In Vivo Rat Uterine Contraction Model

This in vivo assay is a standard method to assess the potency of oxytocin receptor antagonists.

Workflow:



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Caption: Workflow for the in vivo rat uterine contraction assay.

Detailed Methodology:

- **Animal Preparation:** Female Sprague-Dawley rats are anesthetized. A catheter is inserted into the uterus to measure intrauterine pressure, and another is placed in a vein for drug administration.
- **Drug Administration:** A baseline of uterine activity is established. **SHR1653** or a vehicle control is administered intravenously.
- **Oxytocin Challenge:** After a predetermined time following the administration of the test compound, oxytocin is administered intravenously to induce uterine contractions.
- **Measurement:** The changes in intrauterine pressure are recorded and quantified.
- **Data Analysis:** The inhibitory effect of **SHR1653** is calculated by comparing the amplitude of oxytocin-induced contractions in the presence and absence of the antagonist.

## Radioligand Binding Assay for Receptor Selectivity

This assay is used to determine the binding affinity of **SHR1653** to the oxytocin receptor and other related receptors.

Methodology:

- **Membrane Preparation:** Cell membranes expressing the target receptor (e.g., hOTR, V<sub>1a</sub>R, V<sub>1b</sub>R, V<sub>2</sub>R) are prepared.
- **Competition Binding:** A constant concentration of a radiolabeled ligand specific for the receptor is incubated with the cell membranes in the presence of varying concentrations of **SHR1653**.
- **Separation and Counting:** The bound and free radioligand are separated by filtration. The amount of radioactivity bound to the membranes is quantified using a scintillation counter.

- **Data Analysis:** The concentration of **SHR1653** that inhibits 50% of the specific binding of the radioligand ( $IC_{50}$ ) is determined by non-linear regression analysis. The binding affinity ( $K_i$ ) is then calculated using the Cheng-Prusoff equation.

## Future Directions in CNS Research

The favorable preclinical profile of **SHR1653**, particularly its high potency, selectivity, and excellent CNS penetration, positions it as a compelling candidate for further investigation in a range of CNS disorders where the oxytocin system is implicated. These may include:

- **Premature Ejaculation:** As the primary proposed indication, efficacy studies in validated animal models are a critical next step.
- **Anxiety and Stress-Related Disorders:** The anxiolytic effects of oxytocin are well-documented, and an antagonist could be explored for conditions characterized by excessive oxytocin signaling.
- **Social Behavioral Disorders:** Given the role of oxytocin in social bonding and cognition, **SHR1653** could be a valuable tool to probe the underlying neurobiology of social deficits.

## Conclusion

**SHR1653** is a promising oxytocin receptor antagonist with a profile well-suited for CNS research and development. The data summarized in this guide highlight its potential as a therapeutic agent and a pharmacological tool to investigate the role of the central oxytocin system in health and disease. Further preclinical and clinical studies are warranted to fully elucidate its therapeutic utility.

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